2-Bromo-5-(methylthio)pyrazine molecular structure

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Compound of Interest

Compound Name:	*2-Bromo-5-(methylthio)pyrazine*
CAS No.:	*1049026-49-4*
Cat. No.:	*B1521390*

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An In-depth Technical Guide to the Molecular Structure and Synthetic Utility of **2-Bromo-5-(methylthio)pyrazine**

For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of **2-Bromo-5-(methylthio)pyrazine**, a heterocyclic building block with significant potential in medicinal chemistry and synthetic organic chemistry. We will delve into its molecular structure, physicochemical properties, a proposed synthetic route, predicted spectroscopic characterization, and its application in modern synthetic methodologies, particularly palladium-catalyzed cross-coupling reactions. The insights provided are grounded in established chemical principles and data from structurally related compounds, offering a robust framework for researchers in the field.

Introduction to **2-Bromo-5-(methylthio)pyrazine**

2-Bromo-5-(methylthio)pyrazine (CAS No. 1049026-49-4) is a substituted pyrazine derivative that serves as a valuable intermediate in the synthesis of more complex molecules. The

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pyrazine ring system is a common motif in numerous biologically active compounds, including anticancer, anti-inflammatory, and antimicrobial agents.[1][2] The presence of a bromine atom at the 2-position and a methylthio group at the 5-position provides two distinct points for chemical modification, making it a versatile scaffold for the construction of diverse molecular architectures. The bromine atom is particularly amenable to palladium-catalyzed cross-coupling reactions, allowing for the formation of new carbon-carbon and carbon-heteroatom bonds.[3][4] The methylthio group can also be manipulated, for instance, through oxidation to sulfoxide or sulfone, further expanding its synthetic utility.

Molecular Structure and Physicochemical Properties

The molecular structure of **2-Bromo-5-(methylthio)pyrazine** consists of a central pyrazine ring substituted with a bromine atom and a methylthio (-SMe) group at positions 2 and 5, respectively.

Caption: Molecular Structure of **2-Bromo-5-(methylthio)pyrazine**.

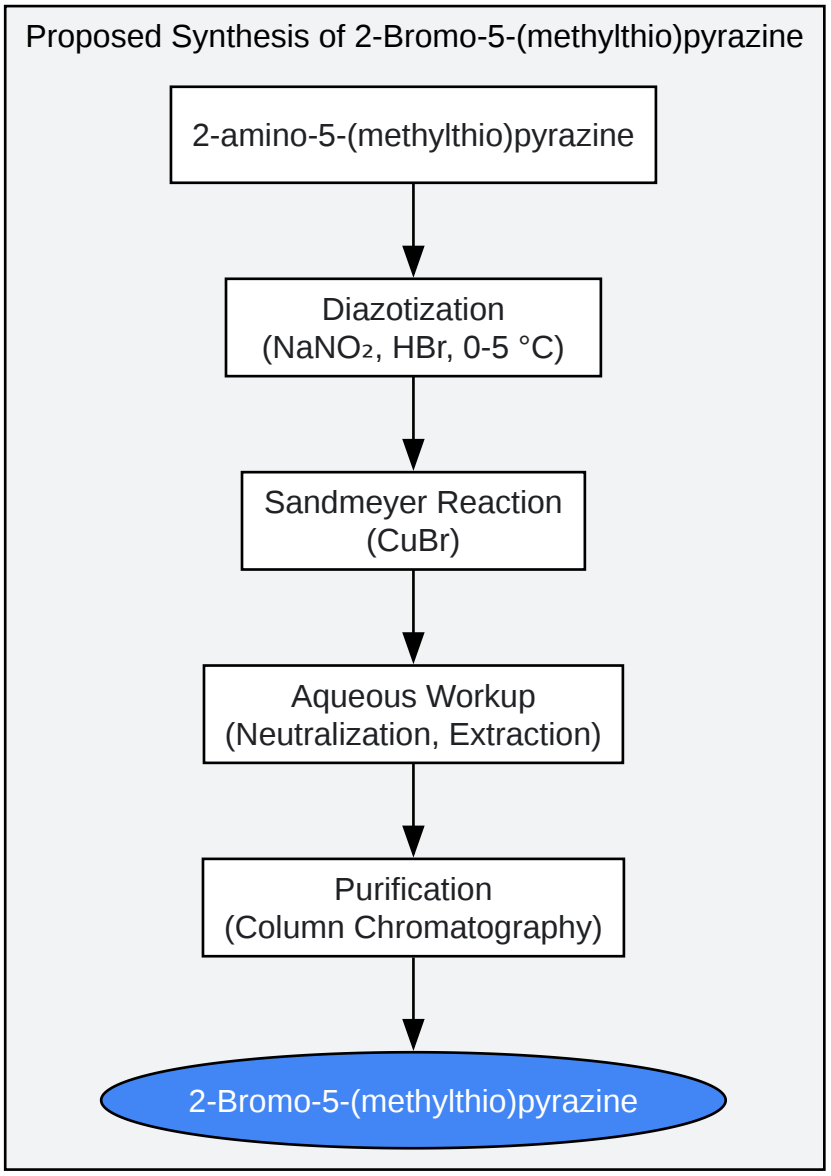
Table 1: Physicochemical Properties of **2-Bromo-5-(methylthio)pyrazine**

Property	Value	Source
CAS Number	1049026-49-4	[5][6]
Molecular Formula	$C_5H_5BrN_2S$	[6]
Molecular Weight	205.08 g/mol	[5]
Appearance	Brown or yellow powder	[6]
Purity	Typically ≥97%	[5]
Boiling Point	271 °C (Predicted)	[7]
Density	1.72 g/mL (Predicted)	[7]
Storage	Store in a cool, dry, well-ventilated area, under an inert atmosphere. Recommended at 2-8°C.	[7][8]

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Proposed Synthesis and Purification

While a specific, peer-reviewed synthesis protocol for **2-Bromo-5-(methylthio)pyrazine** is not readily available in the literature, a plausible and efficient synthetic route can be proposed based on the well-established Sandmeyer reaction.[9][10] This method involves the diazotization of an amino group on the pyrazine ring, followed by its displacement with a bromide ion, catalyzed by a copper(I) salt. The proposed starting material for this synthesis is 2-amino-5-(methylthio)pyrazine.



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Caption: Proposed workflow for the synthesis of **2-Bromo-5-(methylthio)pyrazine**.

Experimental Protocol (Proposed)

Step 1: Diazotization of 2-amino-5-(methylthio)pyrazine

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel, dissolve 2-amino-5-(methylthio)pyrazine (1 equivalent) in aqueous hydrobromic acid (HBr, 48%, ~5-6 equivalents).
- Cool the mixture to 0-5 °C in an ice-salt bath with vigorous stirring.
- Prepare a solution of sodium nitrite ($NaNO_2$, 1.1 equivalents) in a minimal amount of cold water.
- Add the sodium nitrite solution dropwise to the stirred pyrazine solution, maintaining the temperature below 5 °C. The addition should take approximately 30 minutes.
- After the addition is complete, stir the resulting diazonium salt solution for an additional 30 minutes at 0-5 °C.

Causality: The use of a low temperature is critical to prevent the premature decomposition of the unstable diazonium salt. HBr serves as both the acid to form the amine salt and the source of bromide ions.

Step 2: Sandmeyer Reaction

- In a separate flask, prepare a solution of copper(I) bromide (CuBr, 1.2 equivalents) in aqueous HBr (48%).
- Slowly add the cold diazonium salt solution from Step 1 to the CuBr solution with vigorous stirring. Effervescence (evolution of N_2 gas) should be observed.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 50-60 °C for 1-2 hours to ensure complete decomposition of the diazonium salt.

Causality: CuBr catalyzes the substitution of the diazonium group with a bromide ion. Heating the reaction to completion drives the expulsion of nitrogen gas.

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Step 3: Workup and Purification

- Cool the reaction mixture to room temperature and neutralize it by the slow addition of a saturated sodium bicarbonate ($NaHCO_3$) solution until the effervescence ceases.
- Extract the aqueous mixture with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield pure **2-Bromo-5-(methylthio)pyrazine**.

Causality: The aqueous workup removes inorganic salts and acids. Column chromatography is a standard method for purifying organic compounds based on their polarity, ensuring a high-purity final product.

Predicted Spectroscopic Characterization

Due to the lack of publicly available experimental spectra for **2-Bromo-5-(methylthio)pyrazine**, the following characterization data is predicted based on established principles of NMR spectroscopy, mass spectrometry, and infrared spectroscopy, as well as data from analogous structures.[11][12][13][14][15]

^{1}H NMR Spectroscopy (Predicted)

The ^{1}H NMR spectrum is expected to show two signals in the aromatic region corresponding to the two protons on the pyrazine ring, and a singlet in the aliphatic region for the methyl protons.

Table 2: Predicted ^{1}H NMR Data for **2-Bromo-5-(methylthio)pyrazine** (in $CDCl_3$)

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~ 8.2 - 8.4	Singlet	-
H-6	~ 8.0 - 8.2	Singlet	-
-SCH_3	~ 2.5 - 2.7	Singlet	-

Rationale: The protons on the pyrazine ring are in an electron-deficient environment due to the two nitrogen atoms, hence their downfield chemical shifts. The bromine atom will have a slight deshielding effect on the adjacent H-3 proton. The methyl protons of the thioether group are expected to appear as a singlet in the typical range for such functional groups.[16]

^{13}C NMR Spectroscopy (Predicted)

The proton-decoupled ^{13}C NMR spectrum is expected to show four signals for the pyrazine ring carbons and one signal for the methyl carbon.

Table 3: Predicted ^{13}C NMR Data for **2-Bromo-5-(methylthio)pyrazine** (in $CDCl_3$)

Carbon Atom	Predicted Chemical Shift (δ, ppm)
C-2	~ 140 - 145
C-3	~ 145 - 150
C-5	~ 155 - 160
C-6	~ 142 - 147
-SCH_3	~ 15 - 20

Rationale: The carbon atoms in the pyrazine ring will resonate at low field due to their aromaticity and the electronegativity of the nitrogen atoms. The C-2 carbon, bonded to the bromine atom, and the C-5 carbon, bonded to the sulfur atom, will have their chemical shifts influenced by these heteroatoms.[14][15][17] The methyl carbon will appear at a high field, typical for sp^3 hybridized carbons.

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Mass Spectrometry (Predicted)

The mass spectrum, likely obtained via electron impact (EI), should show a characteristic molecular ion peak.

- Molecular Ion (M^+): A prominent molecular ion peak is expected. Due to the presence of bromine, this peak will appear as a doublet with a characteristic ~1:1 intensity ratio for the isotopes ^{79}Br and ^{81}Br. The expected m/z values would be 204 and 206.

- Major Fragments: Fragmentation may occur through the loss of a methyl radical ($\bullet CH_3$) from the molecular ion, leading to a fragment at m/z 189/191. Another possible fragmentation is the loss of the entire methylthio group ($\bullet SCH_3$), resulting in a fragment at m/z 157/159.[18][19][20]

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will show characteristic absorptions for the aromatic pyrazine ring and the C-H bonds.

Table 4: Predicted IR Absorption Bands for **2-Bromo-5-(methylthio)pyrazine**

Wavenumber (cm^{-1})	Vibration
~ 3050 - 3100	Aromatic C-H stretching
~ 2920 - 3000	Aliphatic C-H stretching (-CH_3)
~ 1550 - 1600	Aromatic C=N and C=C stretching
~ 1400 - 1480	Aromatic ring stretching
~ 1000 - 1200	C-S stretching
~ 600 - 800	C-Br stretching

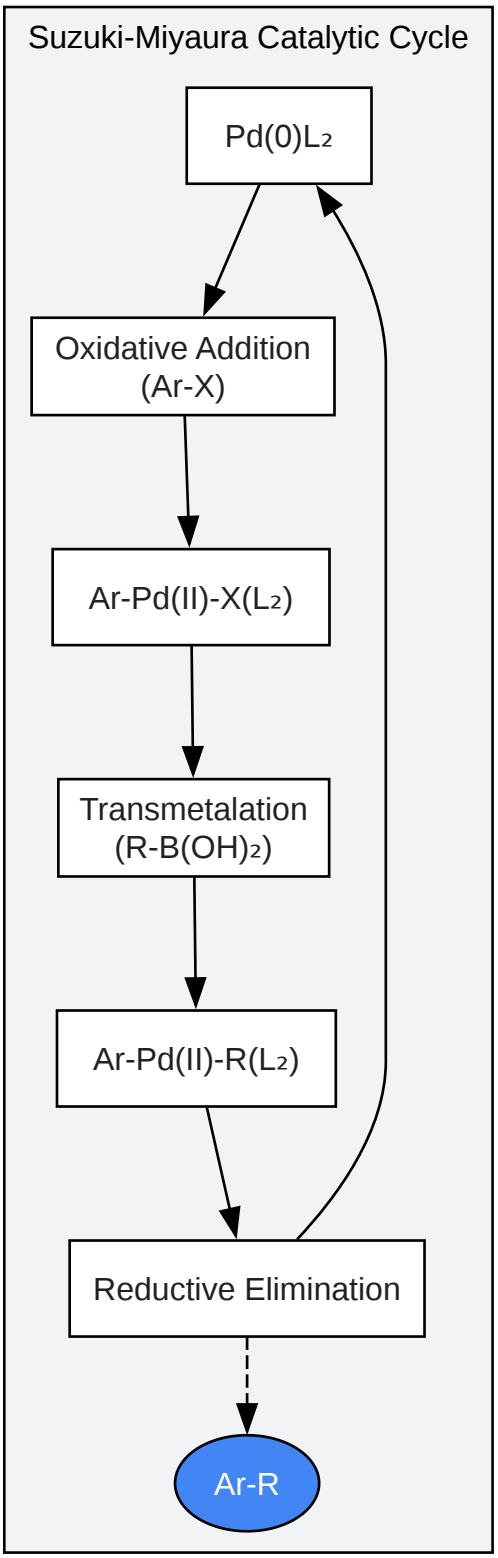
Rationale: These predicted absorption ranges are typical for the functional groups present in the molecule. The aromatic C=N and C=C stretching vibrations are characteristic of the pyrazine ring.[12][21]

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Reactivity and Applications in Organic Synthesis

The primary synthetic utility of **2-Bromo-5-(methylthio)pyrazine** lies in its capacity to undergo palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.[22] This reaction allows for the formation of a new C-C bond at the 2-position of the pyrazine ring, enabling the introduction of a wide variety of aryl and heteroaryl substituents.

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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

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Representative Protocol for Suzuki-Miyaura Coupling

This protocol is a general guideline and may require optimization for specific substrates.

- To a reaction vial, add **2-Bromo-5-(methylthio)pyrazine** (1 equivalent), the desired arylboronic acid (1.2-1.5 equivalents), a palladium catalyst such as $Pd(PPh_3)_4$ (2-5 mol%), and a base such as K_2CO_3 or Cs_2CO_3 (2-3 equivalents).
- Evacuate and backfill the vial with an inert gas (e.g., argon or nitrogen).
- Add a degassed solvent mixture, such as 1,4-dioxane/water (4:1) or toluene/ethanol/water.
- Seal the vial and heat the reaction mixture with stirring at 80-100 °C for 4-12 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature, dilute with water, and extract with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Causality: The palladium catalyst is essential for facilitating the catalytic cycle. The base is required for the transmetalation step, where the organic group is transferred from the boron atom to the palladium center.[23][24] An inert atmosphere is necessary to prevent the oxidation and deactivation of the Pd(0) catalyst.

Potential Applications in Drug Discovery

The pyrazine nucleus is a "privileged" scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs and clinical candidates.[3][25] Its derivatives exhibit a wide range of pharmacological activities. The **2-Bromo-5-(methylthio)pyrazine** scaffold is a promising starting point for the development of novel therapeutics for several reasons:

- Bioisosteric Replacement: The pyrazine ring can act as a bioisostere for other aromatic systems, such as benzene or pyridine, offering opportunities to modulate physicochemical properties like solubility and metabolic stability.

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- Hydrogen Bonding: The nitrogen atoms in the pyrazine ring can act as hydrogen bond acceptors, facilitating interactions with biological targets such as enzymes and receptors.
- Structural Diversity: As demonstrated by the Suzuki coupling, the 2-position can be readily functionalized to explore structure-activity relationships (SAR) by introducing a variety of substituents.
- Thioether Moiety: The methylthio group can also participate in interactions with biological targets and provides a handle for further chemical modification, such as oxidation to a sulfoxide or sulfone, which can alter the electronic properties and hydrogen bonding capacity of the molecule.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Bromo-5-(methylthio)pyrazine** is not widely available. Therefore, this compound should be handled with care, assuming it possesses hazards similar to related brominated and sulfur-containing heterocyclic compounds.[8][26][27]

- Potential Hazards:
  - Harmful if swallowed, in contact with skin, or if inhaled.
  - Causes skin irritation.
  - Causes serious eye irritation.
  - May cause respiratory irritation.
- Precautionary Measures:
  - Handle in a well-ventilated area, preferably in a fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
  - Avoid breathing dust, fumes, or vapors.
  - Wash hands thoroughly after handling.

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- Storage:
  - Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal:
  - Dispose of in accordance with local, state, and federal regulations for chemical waste.

Disclaimer: This safety information is based on data for structurally related compounds. Always consult a specific and current SDS for **2-Bromo-5-(methylthio)pyrazine** when it becomes available and before handling the material.

Conclusion

2-Bromo-5-(methylthio)pyrazine is a synthetically versatile building block with considerable potential for applications in organic synthesis and drug discovery. Its two distinct functional groups allow for selective and diverse chemical modifications, particularly through robust and reliable methods like the Suzuki-Miyaura cross-coupling reaction. While detailed experimental data for this specific compound is limited, this guide provides a solid foundation for its synthesis, characterization, and application based on established chemical principles. As the demand for novel heterocyclic compounds in pharmaceutical research continues to grow, molecules like **2-Bromo-5-(methylthio)pyrazine** will undoubtedly play a crucial role in the development of the next generation of therapeutics.

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